

A Comprehensive Technical Guide to 3,4-Methylenedioxyphenylglyoxylic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-(Benzo[d][1,3]dioxol-5-yl)-2-oxoacetic acid
CAS No.:	62396-98-9
Cat. No.:	B121205

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This guide provides an in-depth examination of 3,4-methylenedioxyphenylglyoxylic acid, a pivotal chemical intermediate. Also known by synonyms such as 2-(1,3-benzodioxol-5-yl)-2-oxoacetic acid, this compound serves as a critical building block in the synthesis of various organic molecules, including pharmaceuticals and fragrances. This document details its chemical structure, nomenclature, and physicochemical properties. Furthermore, it presents a validated synthesis protocol, explores its key chemical reactions and applications, and outlines essential safety information, offering a comprehensive resource for professionals in chemical research and development.

Chemical Identity and Structure

3,4-Methylenedioxyphenylglyoxylic acid is an organic compound characterized by a phenyl ring substituted with a methylenedioxy group and a glyoxylic acid moiety. This unique arrangement

of functional groups imparts specific reactivity, making it a valuable precursor in multi-step organic synthesis.

Chemical Structure

The structure consists of a 1,3-benzodioxole core (also known as the methylenedioxyphenyl group) attached to an alpha-keto acid (glyoxylic acid). The presence of the ketone and the carboxylic acid on adjacent carbons is a key feature of its chemical reactivity.

Molecular Formula: $C_9H_6O_5$ [\[1\]](#)[\[2\]](#)

Canonical SMILES: C1OC2=C(O1)C=C(C=C2)C(=O)C(=O)O[\[1\]](#)

InChIKey: VIIPQXJHKXQJKY-UHFFFAOYSA-N[\[1\]](#)

Nomenclature and Synonyms

The systematic IUPAC name for this compound is 2-(1,3-benzodioxol-5-yl)-2-oxoacetic acid[\[1\]](#). However, it is frequently referred to by a variety of synonyms in scientific literature and commercial catalogs. Understanding these alternative names is crucial for comprehensive literature reviews and material sourcing.

Type	Name	Source
IUPAC Name	2-(1,3-benzodioxol-5-yl)-2-oxoacetic acid	PubChem [1]
Common Synonym	[3,4-(Methylenedioxy)phenyl]glyoxylic acid	PubChem [1]
Common Synonym	alpha-Oxo-1,3-benzodioxole-5-acetic Acid	PubChem [1]
Alternative Name	1,3-Benzodioxol-5-yl(oxo)acetic acid	PubChem [1]
Alternative Name	Piperonylcarbonsaure	PubChem [1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of 3,4-methylenedioxyphenylglyoxylic acid is essential for its handling, storage, and application in chemical reactions.

Property	Value	Source
Molecular Weight	194.14 g/mol	PubChem[1][2]
CAS Number	62396-98-9	PubChem[1][2]
Appearance	Data not widely available; related compounds are often white to pale brown crystalline powders.	
Solubility	Data not widely available; related compounds like 3,4-(Methylenedioxy)phenylacetic acid are partly soluble in water and soluble in ethanol and methanol.[3][4]	
Melting Point	Data not widely available; the related compound 3,4-(Methylenedioxy)phenylacetic acid has a melting point of 125-129 °C.[3][4]	

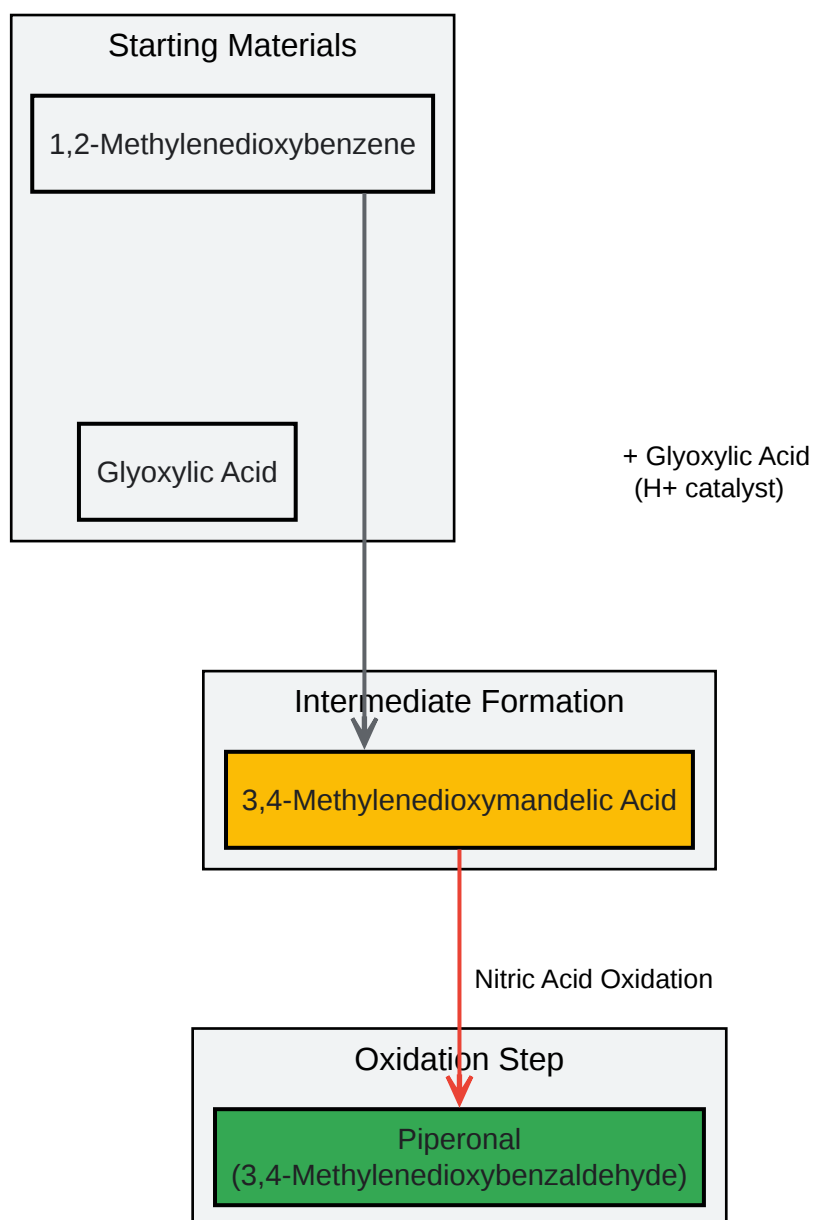
Synthesis and Mechanism

3,4-Methylenedioxyphenylglyoxylic acid is not a primary starting material but is itself an intermediate. For instance, it is a precursor in some synthetic routes to piperonal (heliotropin), a valuable fragrance compound. A relevant synthesis involves the reaction of 1,2-methylenedioxybenzene with glyoxylic acid to form 3,4-methylenedioxymandelic acid, which can then be oxidized.

A key industrial process involves the acid-catalyzed reaction of 1,2-methylenedioxybenzene and glyoxylic acid. This electrophilic substitution reaction is typically performed in a strong acid medium to facilitate the formation of the intermediate 3,4-methylenedioxymandelic acid. Subsequent oxidation yields downstream products.

Illustrative Synthesis Pathway: From Precursors to Piperonal

The following diagram illustrates a conceptual pathway where a related mandelic acid derivative is an intermediate. The synthesis of 3,4-methylenedioxymandelic acid is a critical first step.



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Caption: Synthesis pathway from 1,2-methylenedioxybenzene to Piperonal.

Rationale for Experimental Choices

- **Acid Catalysis:** The use of a strong acid catalyst (e.g., sulfuric acid, phosphoric acid) is crucial for the initial condensation step.[5][6] The acid protonates the glyoxylic acid, increasing its electrophilicity and facilitating the electrophilic aromatic substitution reaction with the electron-rich 1,2-methylenedioxybenzene ring.

- **Oxidizing Agent:** In subsequent steps to form compounds like piperonal, a controlled oxidizing agent such as nitric acid is employed.[7] This selectively oxidizes the alcohol group of the mandelic acid intermediate to a carbonyl group without cleaving the methylenedioxy bridge.

Applications in Research and Drug Development

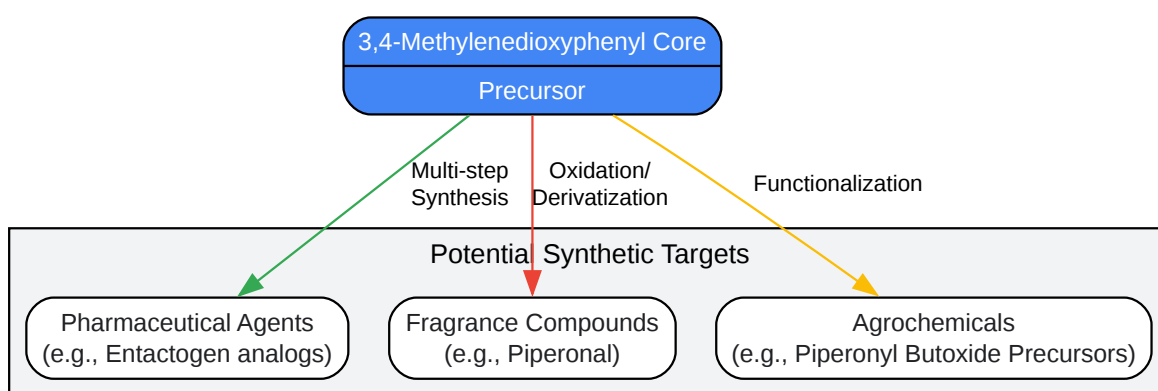
The primary value of 3,4-methylenedioxyphenylglyoxylic acid and its precursors lies in their role as versatile intermediates in organic synthesis. The 1,3-benzodioxole moiety is a common structural feature in many biologically active molecules and natural products.

Precursor to Bioactive Molecules

The methylenedioxyphenyl group is a key pharmacophore in a range of compounds. For example, derivatives of 3,4-methylenedioxyphenylacetic acid (a closely related compound) are explored for their potential therapeutic effects. The core structure is also found in natural products with activities ranging from antifungal to anticancer.[8][9]

Role as a Synthetic Building Block

The diagram below illustrates the central role of the 3,4-methylenedioxyphenyl core as a foundational block for synthesizing more complex molecules.



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Caption: Applications of the 3,4-methylenedioxyphenyl core structure.

Safety and Handling

While specific safety data for 3,4-methylenedioxyphenylglyoxylic acid is not extensively documented, data from structurally similar compounds, such as piperonylic acid, should be considered for handling protocols.

- Hazard Statements (for related compounds): May be harmful if swallowed, cause skin irritation, cause serious eye damage, and may cause respiratory irritation.[8]
- Precautionary Measures: Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood.

Conclusion

3,4-Methylenedioxyphenylglyoxylic acid is a specialized chemical intermediate with significant utility in organic synthesis. Its structure, featuring the 1,3-benzodioxole ring system and a reactive glyoxylic acid side chain, makes it a valuable precursor for creating complex molecules with applications in the pharmaceutical, fragrance, and agrochemical industries. A deep understanding of its properties, synthesis, and reactivity is essential for scientists and researchers aiming to leverage this compound in their development programs.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3,4-Methylenedioxyphenylglyoxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b121205/docs#a-comprehensive-technical-guide-to-3-4-methylenedioxyphenylglyoxylic-acid\]](https://www.benchchem.com/product/b121205/docs#a-comprehensive-technical-guide-to-3-4-methylenedioxyphenylglyoxylic-acid)

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